

# Personal protective equipment for handling FTI-2153 TFA

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## Compound of Interest

Compound Name: FTI-2153 TFA

Cat. No.: B8144809

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## Essential Safety and Handling of FTI-2153 TFA

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This document provides crucial safety and logistical guidance for the handling and disposal of **FTI-2153 TFA**, a potent farnesyltransferase inhibitor. The information is intended to establish safe laboratory practices and minimize exposure risk to this compound.

## Hazard Identification and Engineering Controls

**FTI-2153 TFA** is a potent compound, and its trifluoroacetic acid (TFA) component is a strong corrosive acid.<sup>[1]</sup> It is harmful if inhaled, causes severe skin burns, and can cause serious eye damage. Therefore, stringent safety measures are imperative.

Engineering Controls are the primary line of defense to minimize exposure.

- **Fume Hood:** All handling of **FTI-2153 TFA**, especially when in solid (powder) form or when preparing solutions, must be conducted in a certified chemical fume hood.
- **Ventilation:** Ensure adequate general laboratory ventilation to dilute and remove any potential fugitive emissions.
- **Closed Systems:** For larger scale operations, the use of closed systems for weighing and transfer is highly recommended to prevent the generation of dust and aerosols.

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory for all personnel handling **FTI-2153 TFA**.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Provides a barrier against skin contact with the corrosive and potent compound. The outer glove can be removed immediately in case of contamination.
Eye Protection	Chemical splash goggles and a face shield.	Protects against splashes of the corrosive TFA component and airborne powder particles.
Body Protection	A disposable, chemical-resistant lab coat or coveralls.	Prevents contamination of personal clothing and skin.
Respiratory Protection	An N95 or higher-rated respirator.	Essential when handling the powder form to prevent inhalation of fine particles.
Foot Protection	Closed-toe shoes.	Standard laboratory practice to protect feet from spills.

## Safe Handling and Operational Plan

Adherence to a strict operational protocol is essential for personnel safety.

### Preparation and Weighing

- Preparation: Before handling, ensure all necessary PPE is correctly donned. Prepare the workspace within the fume hood by covering the surface with absorbent, disposable bench paper.
- Weighing:
  - Perform all weighing of **FTI-2153 TFA** powder within a chemical fume hood.

- Use anti-static weighing dishes to prevent dispersal of the powder.
- Handle the powder gently to minimize dust generation.
- Close the container immediately after dispensing.

## Solution Preparation

- Solvent Addition: When preparing solutions, slowly add the solvent to the solid **FTI-2153 TFA** to avoid splashing.
- Container: Use a sealed container for dissolution to prevent the release of vapors.

## Spill Management

In the event of a spill, immediate and appropriate action is critical.

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Contain: For small spills, use a chemical spill kit with appropriate absorbent materials. Do not use combustible materials to absorb spills of corrosive substances.
- Neutralize: For spills involving the TFA component, neutralization with a weak base (e.g., sodium bicarbonate solution) may be necessary.
- Clean: Carefully clean the spill area, working from the outside in.
- Dispose: All materials used for spill cleanup must be disposed of as hazardous waste.

## Disposal Plan

Proper disposal of **FTI-2153 TFA** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Stream	Disposal Procedure
Solid FTI-2153 TFA	Collect in a clearly labeled, sealed, and puncture-resistant container for hazardous waste.
Liquid Waste (Solutions)	Collect in a compatible, sealed container labeled as hazardous waste. Do not mix with incompatible waste streams.
Contaminated Materials (PPE, bench paper, etc.)	Place in a designated hazardous waste container.

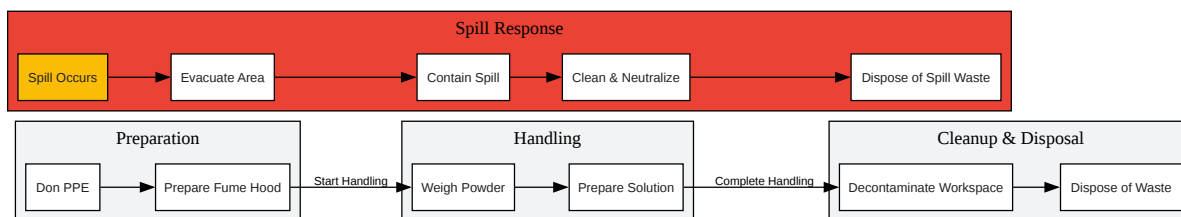
#### General Disposal Guidelines:

- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name.
- **Segregation:** Do not mix **FTI-2153 TFA** waste with other chemical waste unless compatibility is confirmed.
- **Regulations:** Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>27</sub> H <sub>31</sub> F <sub>3</sub> N <sub>4</sub> O <sub>5</sub> S
Molecular Weight	580.6 g/mol <a href="#">[2]</a>

## Diagrams



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Caption: **FTI-2153 TFA** Safe Handling and Spill Response Workflow.

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## References

- 1. Trifluoroacetic acid - Wikipedia [en.wikipedia.org]
- 2. Fti-2153 (tfa) | C27H31F3N4O5S | CID 155981984 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling FTI-2153 TFA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8144809#personal-protective-equipment-for-handling-fti-2153-tfa]

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